Application Note & Protocol: Facile Synthesis of 2-cyano-N-(3-nitrophenyl)acetamide

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Compound of Interest

Compound Name:	*2-cyano-N-(3-nitrophenyl)acetamide*
CAS No.:	*52570-56-6*
Cat. No.:	*B1269370*

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Abstract

This document provides a comprehensive guide for the synthesis, purification, and characterization of **2-cyano-N-(3-nitrophenyl)acetamide** (CAS No: 52570-56-6)[1]. This compound serves as a valuable intermediate in the development of heterocyclic compounds and active pharmaceutical ingredients. The protocol details a robust and efficient method for the N-acylation of 3-nitroaniline with ethyl cyanoacetate. Emphasis is placed on the mechanistic rationale, critical safety procedures, step-by-step experimental workflow, and analytical validation of the final product. This guide is intended for researchers in organic synthesis, medicinal chemistry, and drug development.

Chemical Principles and Reaction Mechanism

The synthesis of **2-cyano-N-(3-nitrophenyl)acetamide** is achieved through the direct aminolysis of an ester. This reaction involves the nucleophilic attack of the primary amine of 3-nitroaniline onto the electrophilic carbonyl carbon of ethyl cyanoacetate.

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Reaction: 3-Nitroaniline + Ethyl Cyanoacetate → **2-cyano-N-(3-nitrophenyl)acetamide** + Ethanol

The reaction is typically performed at elevated temperatures. This serves two primary purposes: firstly, it provides the necessary activation energy for the reaction to proceed at a practical rate. Secondly, heating facilitates the removal of the ethanol byproduct, which drives the equilibrium towards the formation of the desired amide product according to Le Châtelier's principle. The cyanoacetamide products themselves are highly versatile synthons, as their polyfunctional nature allows for further elaboration into a wide array of heterocyclic systems[2].

CRITICAL SAFETY PRECAUTIONS

This procedure involves hazardous materials and must be performed with strict adherence to safety protocols.

- Hazard Assessment:
  - 3-Nitroaniline: Highly toxic if swallowed, inhaled, or in contact with skin[3]. It is a suspected mutagen and is harmful to aquatic life with long-lasting effects[3].
  - Ethyl Cyanoacetate: Harmful if swallowed. Causes skin and eye irritation.
  - High-Boiling Solvents (e.g., Toluene, Xylene): Flammable liquids and vapors. Can cause skin irritation and are harmful if inhaled.
- Personal Protective Equipment (PPE):
  - Eye Protection: Chemical splash goggles are mandatory.
  - Hand Protection: Wear chemically resistant nitrile gloves. Gloves must be inspected before use and disposed of properly after.
  - Body Protection: A flame-retardant lab coat and closed-toe shoes are required.
- Engineering Controls & Handling:
  - All operations must be conducted inside a certified chemical fume hood to avoid inhalation of dust and vapors[4].

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- Avoid dust formation during the handling of 3-nitroaniline[5].
- Use spark-proof equipment and keep away from ignition sources.
- Ensure eyewash stations and safety showers are readily accessible[5].

- Waste Disposal:
  - All organic residues and solvents should be collected in a designated, labeled hazardous waste container.
  - Contaminated labware and PPE should be disposed of according to institutional and local environmental regulations. Do not discharge into drains[6].

Materials and Equipment

Reagents & Materials

Reagent	CAS No.	Molecular Wt. (g/mol)	Quantity (10 mmol scale)	Notes
3-Nitroaniline	99-09-2	138.12	1.38 g (1.0 eq)	High purity (>99%) recommended
Ethyl Cyanoacetate	105-56-6	113.12	1.24 g, 1.1 mL (1.1 eq)	Anhydrous grade
Toluene	108-88-3	92.14	20 mL	Anhydrous grade
Ethanol	64-17-5	46.07	~50 mL	For recrystallization
Hexane	110-54-3	86.18	~30 mL	For washing

Laboratory Equipment

- 100 mL Round-bottom flask
- Reflux condenser with drying tube

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- Heating mantle with magnetic stirring capabilities
- Magnetic stir bar
- Glass funnel and filter paper
- Büchner funnel and vacuum flask
- Beakers and Erlenmeyer flasks
- Rotary evaporator
- Melting point apparatus
- FT-IR and NMR spectrometers

Experimental Workflow Diagram

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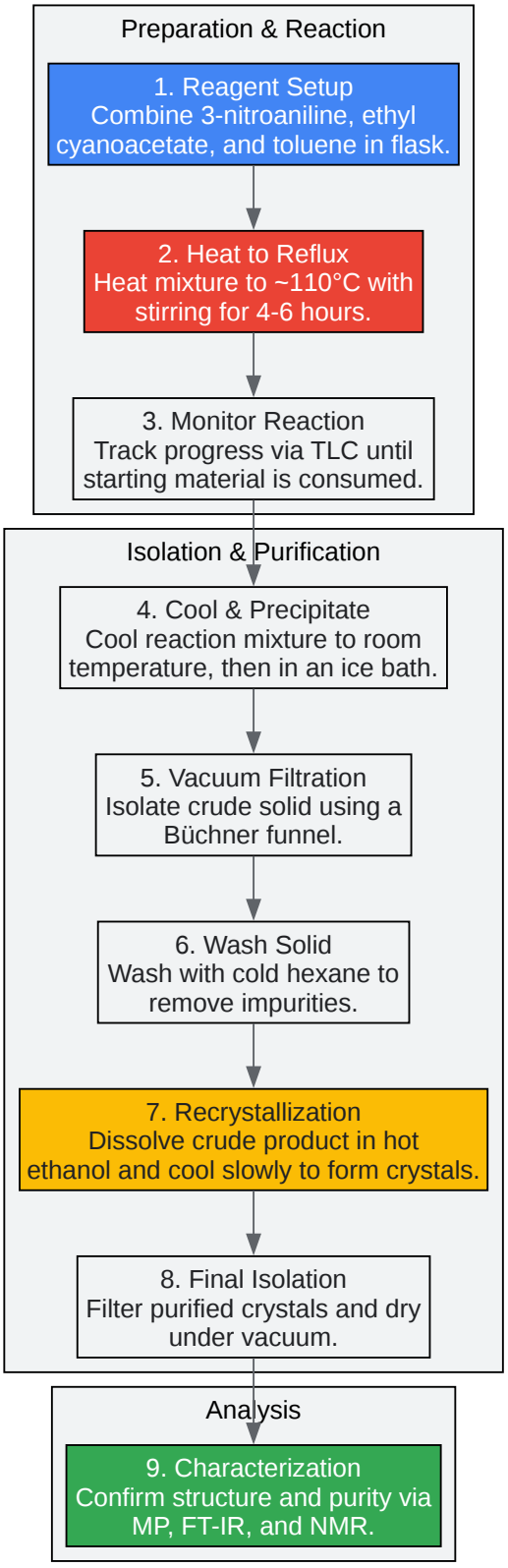

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Sources

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